

Toxicology Profile of Roridin H: An In-Depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Roridin H*

Cat. No.: *B1236644*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Roridin H is a macrocyclic trichothecene mycotoxin produced by various species of fungi, most notably *Stachybotrys chartarum*, often referred to as "black mold".^{[1][2][3]} Like other trichothecenes, **Roridin H** is a potent inhibitor of protein synthesis in eukaryotic cells, which underlies its broad-spectrum toxicity.^{[1][4][5][6]} This technical guide provides a comprehensive overview of the available toxicological data on **Roridin H**, including quantitative toxicity values, mechanisms of action, and relevant experimental protocols. Due to the limited availability of data specific to **Roridin H** for certain toxicological endpoints, information from closely related macrocyclic trichothecenes, such as Roridin A and Roridin E, is included for comparative purposes and to provide a broader understanding of this class of mycotoxins.

Acute Toxicity

Acute toxicity data for **Roridin H** is limited, with no specific oral or dermal LD50 values found in the reviewed literature. The primary available data point is for intravenous administration in mice.

Table 1: Acute Toxicity of **Roridin H** and Related Compounds

Compound	Species	Route of Administration	LD50	Reference
Verrucarin H (Roridin H)	Mouse	Intravenous	3 mg/kg	[7]
Roridin A	Mouse	Intravenous	1.0 mg/kg	[4][8]
Roridin E	Mouse	Intraperitoneal	10 mg/kg	[9]

Experimental Protocols

Acute Intravenous Toxicity Study (General Protocol)

A typical acute intravenous toxicity study involves the administration of a single dose of the test substance directly into the bloodstream (usually a tail vein in rodents) of a group of animals. The animals are then observed for a set period, typically 14 days, for signs of toxicity and mortality. The LD50 is statistically calculated as the dose that is lethal to 50% of the test population.

Cytotoxicity

Roridin H exhibits potent cytotoxic effects against a variety of cell lines. This cytotoxicity is a direct consequence of its mechanism of action, primarily the inhibition of protein synthesis.

Table 2: Cytotoxicity of Verrucarin H (**Roridin H**)

Cell Line	Cell Type	IC50 (nM)	Reference
H4TG	Hepatoma (Rat)	10.8	
MDCK	Kidney (Canine)	3.98	
NIH3T3	Fibroblast (Mouse)	9.84	
KA31T	Fibroblast (Mouse)	8.64	

Note: Data for Verrucarin H, an alias for **Roridin H**.

Experimental Protocols

MTT Assay for Cytotoxicity

The 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay is a colorimetric method used to assess cell viability.

- Principle: Metabolically active cells possess mitochondrial dehydrogenase enzymes that reduce the yellow, water-soluble MTT to a purple, insoluble formazan. The amount of formazan produced is directly proportional to the number of viable cells.
- Procedure:
 - Cells are seeded in a 96-well plate and allowed to adhere.
 - The cells are then treated with various concentrations of **Roridin H** and incubated for a specified period (e.g., 24, 48, or 72 hours).
 - Following incubation, the MTT reagent is added to each well and incubated for a further 2-4 hours to allow for formazan formation.
 - A solubilizing agent (e.g., DMSO or an acidified isopropanol solution) is added to dissolve the formazan crystals.
 - The absorbance of the resulting purple solution is measured using a microplate reader at a wavelength of approximately 570 nm.
 - The IC₅₀ value, the concentration of the substance that inhibits 50% of cell viability, is then calculated from the dose-response curve.^{[10][11][12][13][14][15]}



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MTT Assay Experimental Workflow

Genotoxicity

There is a lack of specific studies on the genotoxicity of **Roridin H**. However, some macrocyclic trichothecenes have been investigated for their potential to cause genetic damage. For instance, satratoxin H, another trichothecene produced by *S. chartarum*, has been shown to induce chromosome breaks and DNA double-strand breaks in PC12 cells, as indicated by the micronucleus assay and phosphorylation of histone H2A.[8]

Experimental Protocols

In Vitro Chromosomal Aberration Assay

This assay is designed to identify substances that cause structural damage to chromosomes.

- Principle: Cultured mammalian cells (e.g., Chinese Hamster Ovary (CHO) cells or human peripheral blood lymphocytes) are exposed to the test substance.[16][17][18] After a suitable treatment period, the cells are harvested, and metaphase chromosomes are examined microscopically for structural aberrations such as breaks, gaps, and exchanges.[16][17][18]
- Procedure:
 - Cell cultures are treated with at least three concentrations of the test substance, with and without metabolic activation (S9 fraction).
 - Positive and negative controls are included.
 - After treatment, cells are incubated with a spindle inhibitor (e.g., colcemid) to arrest them in metaphase.
 - Cells are harvested, treated with a hypotonic solution, fixed, and spread onto microscope slides.
 - Chromosomes are stained, and a predetermined number of metaphase spreads are analyzed for chromosomal aberrations.

Carcinogenicity

No studies were identified that have specifically evaluated the carcinogenic potential of **Roridin H**. The International Agency for Research on Cancer (IARC) has not classified **Roridin H** or other roridins as carcinogenic to humans.^{[4][5][19]}

Reproductive and Developmental Toxicity

Specific data on the reproductive and developmental toxicity of **Roridin H**, including NOAEL (No Observed Adverse Effect Level) and LOAEL (Lowest Observed Adverse Effect Level) values, are not available in the current literature.^[20] However, general health effects of trichothecenes include decreased reproductive capacity.^{[4][5][6]} Studies on the broader producing organism, *Stachybotrys chartarum*, suggest potential reproductive and developmental effects. One report indicated that oral exposure of mice to *S. chartarum* resulted in a decreased number of pregnancies and an increased frequency of dead, resorbed, or stunted fetuses.^[5]

Experimental Protocols

Embryo-Fetal Developmental Toxicity Study (General Guideline)

These studies are designed to detect adverse effects on the developing fetus resulting from exposure of the pregnant mother to a test substance.

- Procedure:
 - Pregnant female animals (typically rats or rabbits) are administered the test substance daily during the period of organogenesis.
 - Several dose groups are used, along with a control group.
 - Dams are monitored for clinical signs of toxicity, body weight changes, and food consumption.
 - Shortly before natural delivery, the dams are euthanized, and the uterine contents are examined.

- Endpoints evaluated include the number of corpora lutea, implantations, resorptions, and live and dead fetuses.
- Fetuses are weighed and examined for external, visceral, and skeletal malformations.

Immunotoxicity

Roridin H, like other macrocyclic trichothecenes, is expected to have immunomodulatory effects. While specific studies on **Roridin H** are scarce, research on the closely related Roridin A provides insights into the potential immunotoxicity.

In a study on CD-1 mice, Roridin A administered intraperitoneally at 0.35 mg/kg (half the LD50) was found to decrease phytohemagglutinin (PHA)-induced lymphocyte proliferation on day 7 post-administration.[21] However, it did not significantly affect the response to other mitogens or antibody production.[21] This suggests that while structurally similar and equitoxic to other macrocyclic trichothecenes like Verrucarin A, the specific immunomodulatory properties can differ.[21]

Experimental Protocols

Lymphocyte Proliferation Assay

This assay assesses the ability of lymphocytes to proliferate in response to a mitogenic stimulus.

- Principle: Lymphocytes are cultured in the presence of a mitogen (e.g., PHA, Concanavalin A, or lipopolysaccharide) which stimulates cell division. The proliferation is measured by the incorporation of a radiolabeled nucleoside (e.g., [3H]-thymidine) into the newly synthesized DNA.
- Procedure:
 - Splenocytes are isolated from treated and control animals.
 - The cells are cultured in microtiter plates in the presence or absence of a mitogen.
 - After a period of incubation, [3H]-thymidine is added to the cultures.

- Following a further incubation period, the cells are harvested, and the amount of incorporated radioactivity is measured using a scintillation counter.
- A decrease in [3H]-thymidine incorporation in cells from treated animals compared to controls indicates immunosuppression.

Neurotoxicity

While direct neurotoxicity studies on **Roridin H** are limited, research on Roridin A demonstrates the potential for this class of compounds to induce neurotoxic effects, particularly in the nasal airways upon inhalation.

Repeated intranasal instillation of Roridin A in mice induced dose-dependent neutrophilic rhinitis, mucus hypersecretion, atrophy of the nasal and respiratory epithelium, and atrophy and loss of olfactory sensory neurons (OSNs).^[22] The lowest-observed-effect level was 10 µg/kg body weight.^[22] The loss of OSNs was still evident even after a 3-week recovery period.^[22] Mechanistically, Roridin A was shown to induce the expression of pro-inflammatory cytokines and pro-apoptotic genes in the nasal passages prior to the onset of OSN apoptosis.^{[23][24]}

Experimental Protocols

In Vivo Neurotoxicity Study (Intranasal Instillation)

This experimental design is used to assess the neurotoxic effects of airborne substances on the olfactory system.

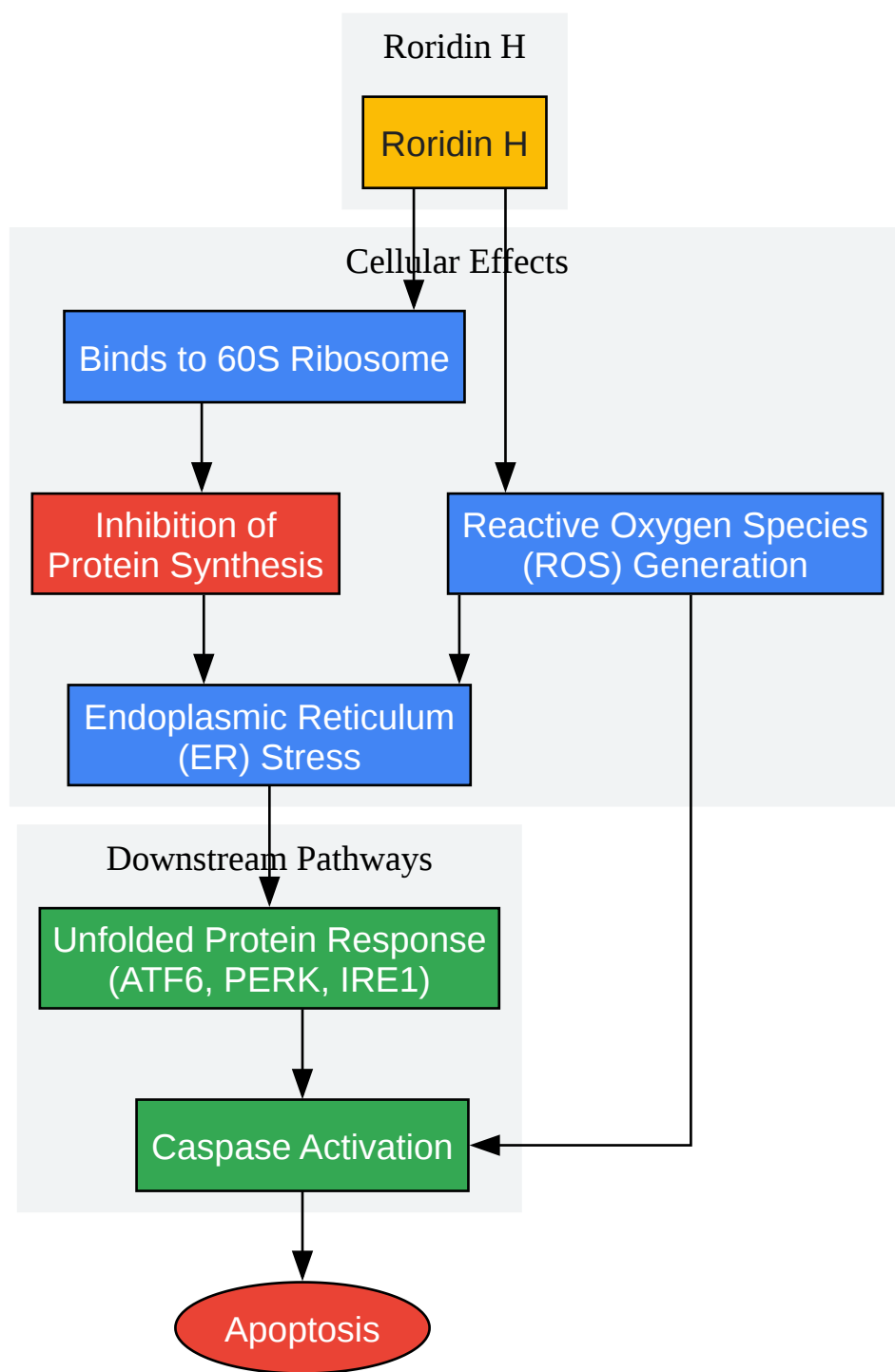
- Procedure:
 - Animals (e.g., mice) are lightly anesthetized.
 - A small volume of the test substance (e.g., Roridin A dissolved in saline) is instilled into the nasal cavity.
 - This can be a single administration or repeated over a set period.
 - At the end of the study period, animals are euthanized, and the head is processed for histopathological examination of the nasal passages and olfactory bulb.

- Tissues can also be collected for molecular analyses, such as gene expression studies of inflammatory and apoptotic markers.

Mechanism of Action

The primary mechanism of toxicity for **Roridin H**, as with other trichothecenes, is the inhibition of protein synthesis. This occurs through binding to the 60S ribosomal subunit, which interferes with the peptidyl transferase activity and disrupts the initiation, elongation, or termination steps of polypeptide chain synthesis.[4][5] This disruption of a fundamental cellular process leads to a cascade of downstream effects, including the induction of apoptosis.

Recent studies on **Roridin H** and the closely related Satratoxin H have elucidated a more detailed pathway for apoptosis induction involving endoplasmic reticulum (ER) stress.[25] Exposure to these mycotoxins leads to the activation of the unfolded protein response (UPR) signaling pathways, including ATF6, PERK, and IRE1.[25] This ER stress-mediated pathway culminates in caspase-dependent apoptosis.[25] The generation of reactive oxygen species (ROS) also appears to play a significant role in the cytotoxic effects.[25]



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Mechanism of **Roridin H**-Induced Apoptosis

Toxicokinetics (Absorption, Distribution, Metabolism, Excretion)

There is a lack of specific toxicokinetic data for **Roridin H**. However, as a lipophilic trichothecene, it is expected to be readily absorbed through the skin, respiratory tract, and intestinal tract.[4] The liver is the primary site of metabolism for trichothecenes, which generally undergo de-epoxidation and hydroxylation, followed by glucuronide conjugation to facilitate excretion in the urine and feces.[1]

Conclusion

Roridin H is a potent cytotoxic mycotoxin with a well-defined mechanism of action centered on the inhibition of protein synthesis and induction of ER stress-mediated apoptosis. While quantitative data on its cytotoxicity are available, there is a significant lack of specific data for other critical toxicological endpoints such as acute oral and dermal toxicity, genotoxicity, carcinogenicity, and reproductive/developmental toxicity. The available information on related macrocyclic trichothecenes suggests that these are important areas for future investigation to fully characterize the toxicological profile of **Roridin H** and assess its risk to human and animal health. The neurotoxic and immunotoxic potential, as demonstrated by studies on Roridin A, also warrants further **Roridin H**-specific investigation.

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- To cite this document: BenchChem. [Toxicology Profile of Roridin H: An In-Depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1236644/docs#toxicology-profile-of-roridin-h-an-in-depth-technical-guide]

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